

Application Notes and Protocols for Western Blot Analysis of JAMM Substrate Ubiquitination

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Compound of Interest

Compound Name: JAMM protein inhibitor 2

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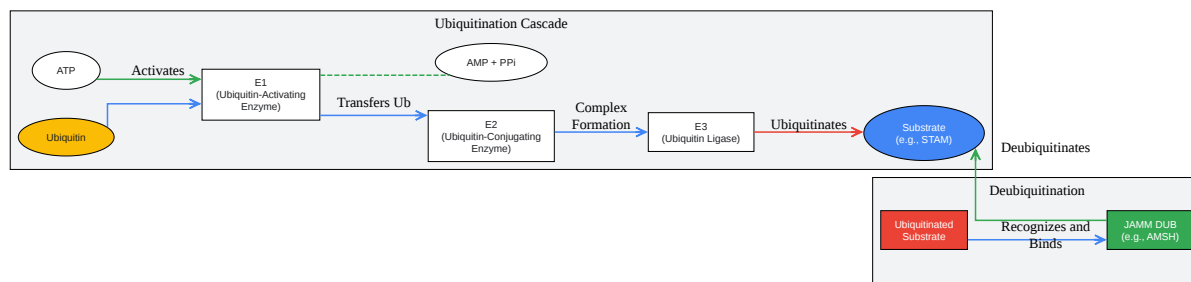
Introduction

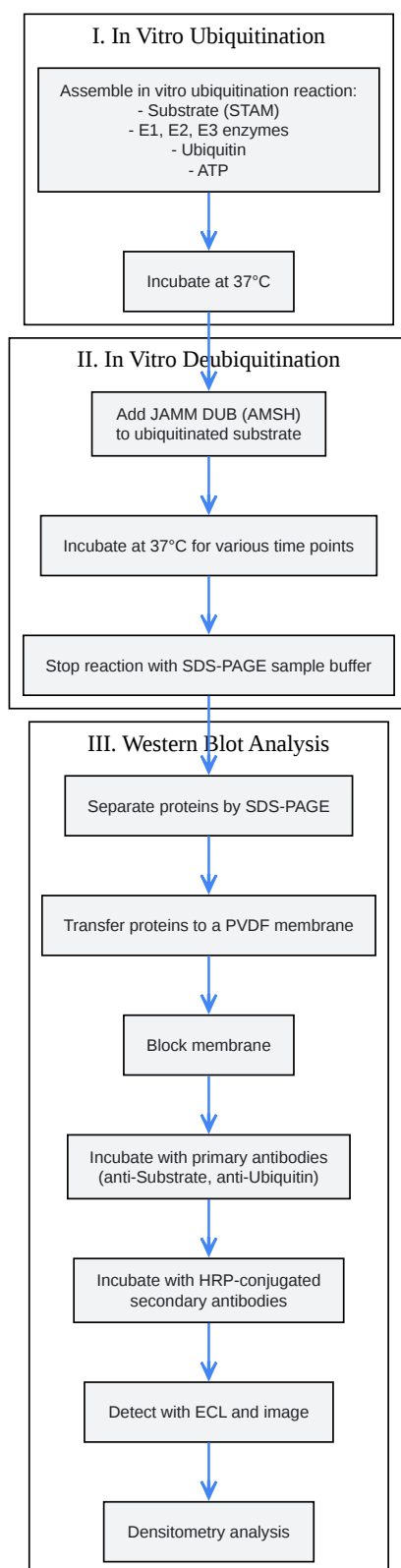
Ubiquitination is a critical post-translational modification that regulates a vast array of cellular processes, including protein degradation, signal transduction, and DNA repair. The dynamic nature of this process is maintained by the interplay between ubiquitin ligases and deubiquitinating enzymes (DUBs). The JAB1/MPN/Mov34 metalloenzyme (JAMM) family of DUBs are zinc-dependent metalloproteases that play crucial roles in various signaling pathways, making them attractive targets for therapeutic development.

These application notes provide a detailed protocol for an in vitro Western blot-based assay to analyze the ubiquitination and subsequent deubiquitination of a substrate by a JAMM family DUB. As a specific example, this protocol will focus on the deubiquitination of the Signal Transducing Adaptor Molecule (STAM) by the Associated Molecule with the SH3 domain of STAM (AMSH), a well-characterized JAMM DUB.^{[1][2]} This method allows for the quantitative assessment of JAMM DUB activity and can be adapted to screen for potential inhibitors or activators.

Signaling Pathway: Regulation of Substrate Ubiquitination by a JAMM Deubiquitinase

The following diagram illustrates the enzymatic cascade leading to substrate ubiquitination and its reversal by a JAMM DUB. The E1 activating enzyme, E2 conjugating enzyme, and E3 ligase sequentially act to attach ubiquitin to a substrate protein. A JAMM DUB, such as AMSH, can then remove the ubiquitin modification, thereby regulating the substrate's fate and function.





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References

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- 2. STAM-AMSH interaction facilitates the deubiquitination activity in the C-terminal AMSH - PubMed [pubmed.ncbi.nlm.nih.gov]
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